

Physicochemical properties of Ethyl Linoleate for pharmaceutical applications

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Compound of Interest

Compound Name: Ethyl Linoleate

Cat. No.: B142171

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl Linoleate** for Pharmaceutical Applications

Introduction

Ethyl Linoleate is the ethyl ester of linoleic acid, an essential omega-6 polyunsaturated fatty acid.[1][2] Identified by its CAS Number 544-35-4, it is also known by synonyms such as Linoleic acid ethyl ester and Mandenol.[3][4] This clear to pale yellow liquid is increasingly significant in the pharmaceutical industry due to its excellent biocompatibility, favorable solubility characteristics, and its role as a functional excipient.[1][5]

In pharmaceutical formulations, **Ethyl Linoleate** serves multiple functions. It is primarily utilized as a solvent and a penetration enhancer to improve the bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).[3][5] Its lipid nature makes it a critical component in the development of advanced drug delivery systems, including oral, topical, and parenteral formulations, thereby enhancing the therapeutic efficacy of various drugs.[1][5]

Physicochemical Properties

The utility of **Ethyl Linoleate** in pharmaceutical sciences is fundamentally governed by its distinct physicochemical properties. These characteristics influence its behavior as a solvent, its interaction with biological membranes, and its stability within formulations. A summary of its key quantitative properties is provided below.

Table 1: Core Physicochemical Properties of **Ethyl Linoleate**

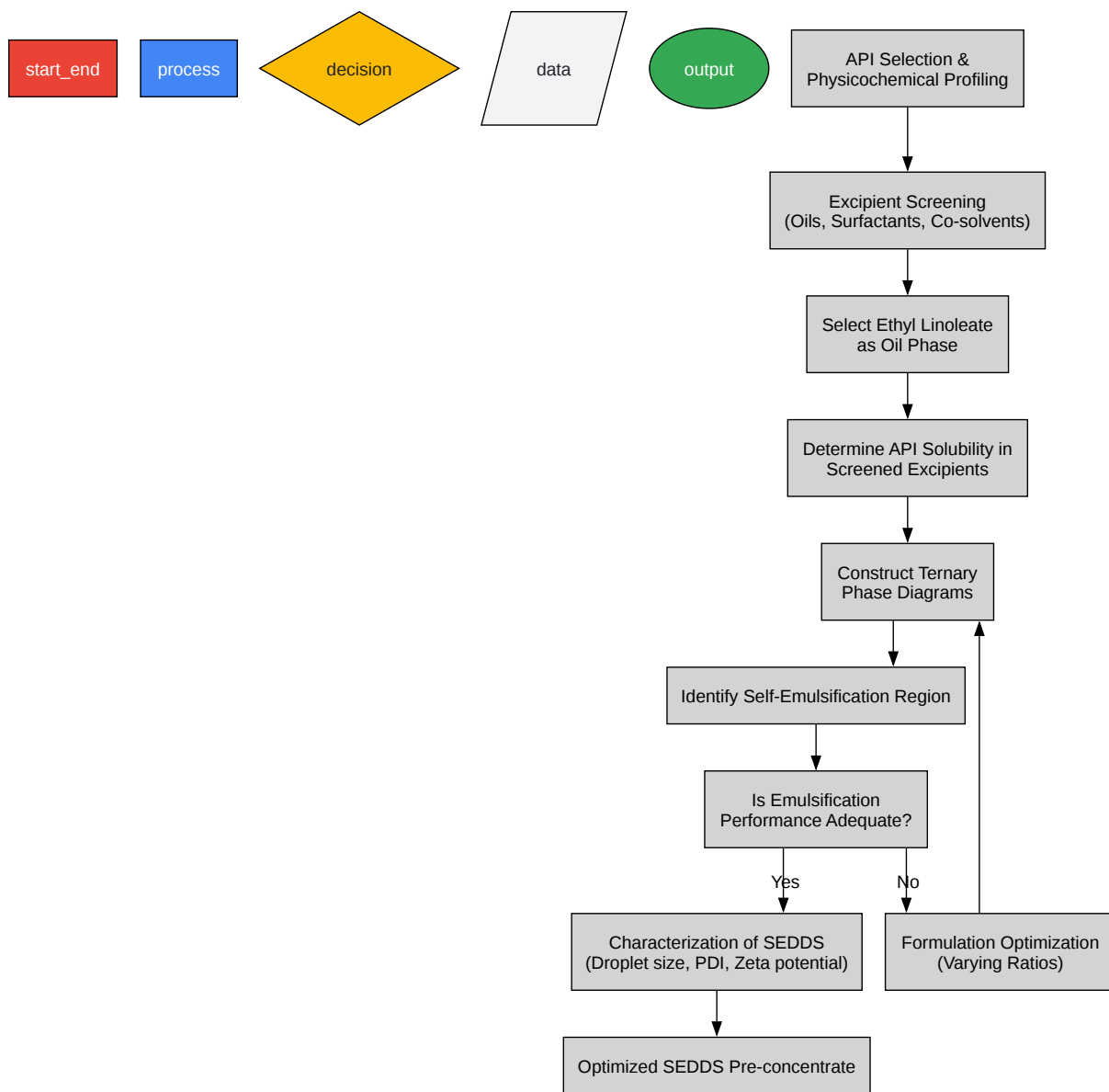
Property	Value	References
IUPAC Name	ethyl (9Z,12Z)-octadeca-9,12-dienoate	[4]
Molecular Formula	C ₂₀ H ₃₆ O ₂	[1][3][4]
Molecular Weight	308.5 g/mol	[1][3][4]
Appearance	Clear to pale yellow liquid	[1][3]
Odor	Mild, floral-like	[1]
Density	0.876 g/mL at 25 °C	[1][2][6]
Boiling Point	~224 °C at 17 mmHg; ~68-70 °C at 1 mmHg	[1][2][6]
Melting Point	Approximately -95 °C	[1][7]
Flash Point	113 °C (closed cup)	[2]
Refractive Index	n _{20/D} 1.455	[2][6]
Solubility	Insoluble in water. Soluble in alcohols, oils, and lipid solvents. Soluble at ~100 mg/mL in ethanol, DMSO, and dimethyl formamide. Slightly soluble in chloroform and ethyl acetate.	[1][2][6][8][9]
LogP (Octanol/Water)	7.3	[4]
Topological Polar Surface Area	26.3 Å ²	[4]
Stability	Sensitive to oxidation from heat, light, and air. Store cool (-20°C is common), dry, and protected from light in airtight containers.	[1][6][10]

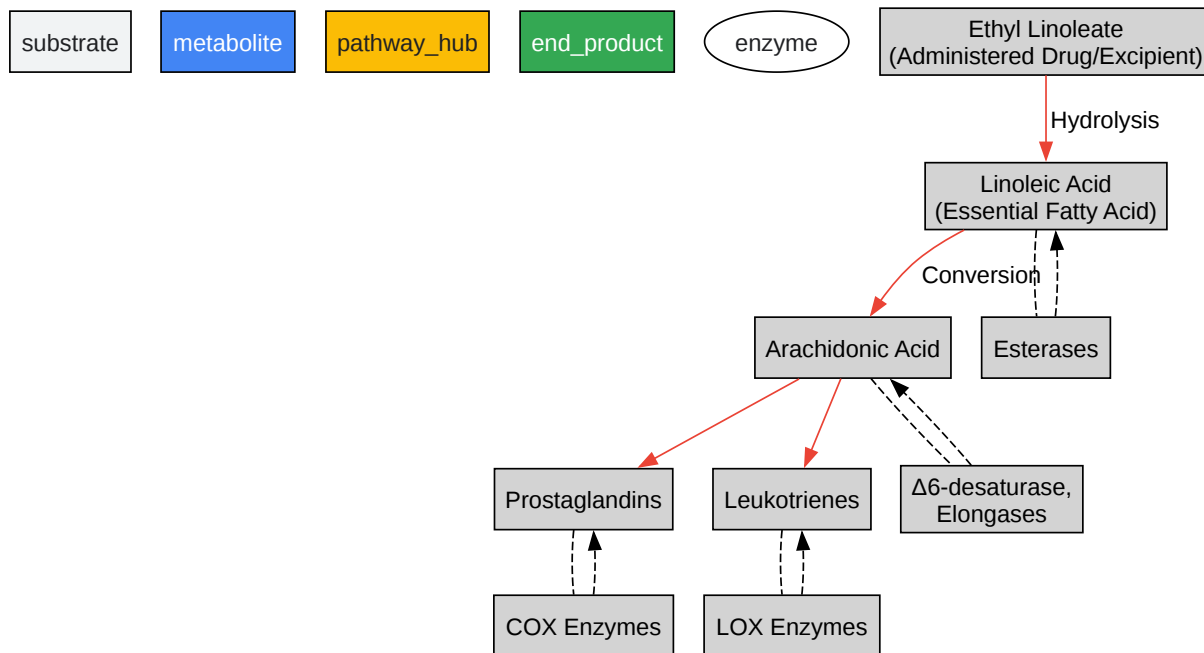
Pharmaceutical Applications and Formulation Strategies

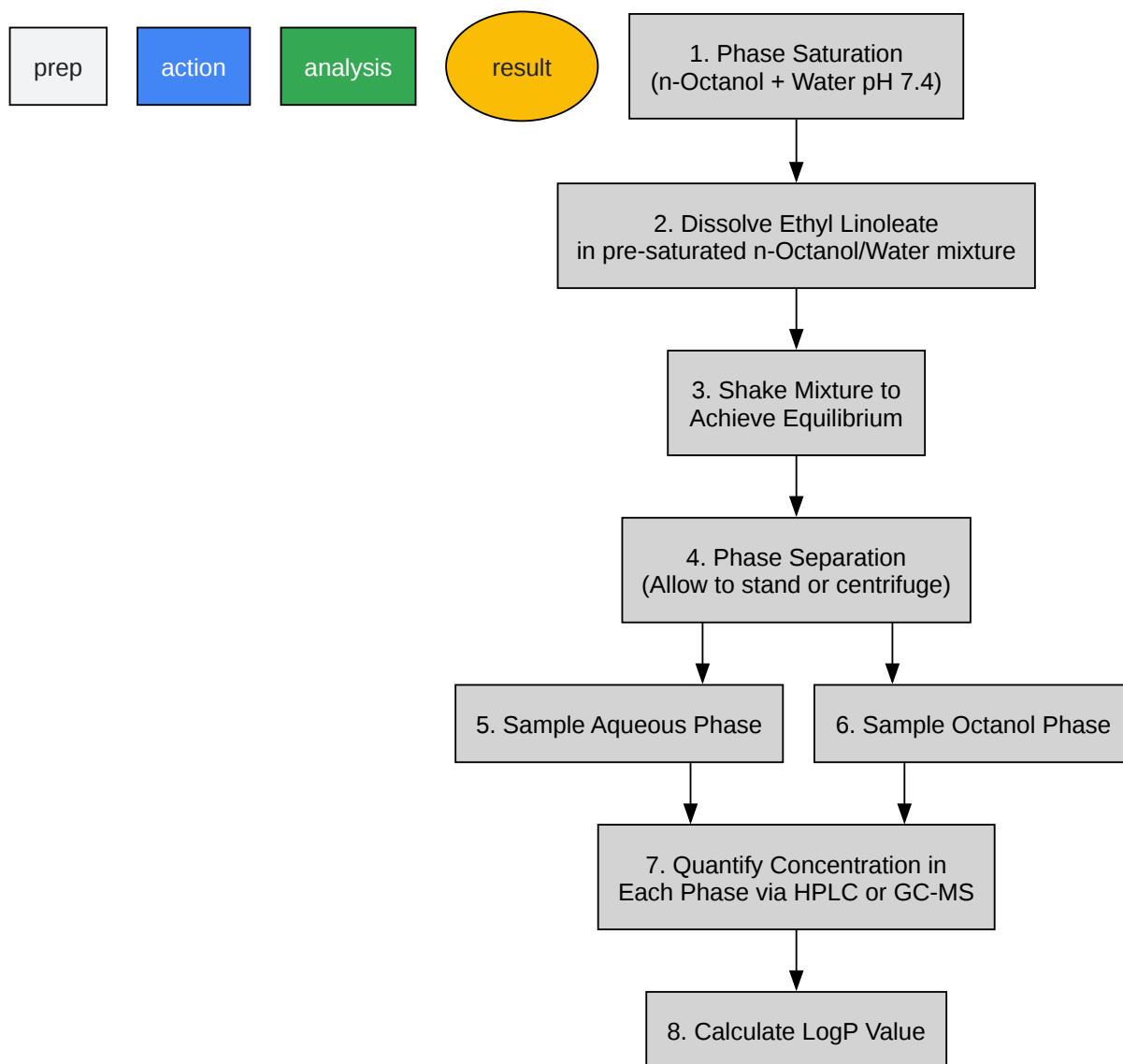
Ethyl Linoleate's lipophilic nature and safety profile make it a versatile excipient for enhancing drug delivery.

Oral Drug Delivery: Self-Emulsifying Systems

A primary application of **Ethyl Linoleate** is as the oil phase in self-emulsifying drug delivery systems (SEDDS).^[11] SEDDS are isotropic mixtures of oils, surfactants, and co-solvents that, upon gentle agitation in the aqueous environment of the gastrointestinal tract, spontaneously form fine oil-in-water emulsions.^{[12][13]} This process enhances the dissolution and absorption of poorly soluble drugs.^[14] The formulation of a SEDDS is a systematic process designed to optimize drug loading and emulsification performance.







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